

Application Notes and Protocols for Chlorodiisopropylphosphine in Air-Sensitive Reactions

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Compound of Interest

Compound Name: Chlorodiisopropylphosphine

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Introduction

Chlorodiisopropylphosphine ((i-Pr)₂PCl) is a highly reactive organophosphorus compound that serves as a critical building block in synthetic chemistry.^{[1][2]} As a colorless, fuming liquid, it is acutely sensitive to air and moisture, necessitating specialized handling techniques.^[1] Its primary utility lies in its function as a precursor for the synthesis of tertiary phosphines (R₃P) and phosphinite ligands ((i-Pr)₂POR), which are indispensable in the fields of homogeneous catalysis, materials science, and pharmaceutical development.^{[1][2]} The bulky isopropyl groups confer unique steric and electronic properties to the resulting phosphine ligands, influencing the reactivity, selectivity, and stability of metal catalysts in cross-coupling reactions and other transformations. These application notes provide a comprehensive guide to the safe handling of **chlorodiisopropylphosphine** and detailed protocols for its use in common synthetic applications.


Physicochemical and Safety Data

Properly understanding the properties and hazards of **chlorodiisopropylphosphine** is essential for its safe use in a laboratory setting. The data below is compiled from various safety and supplier datasheets.

Table 1: Physicochemical Properties of **Chlorodiisopropylphosphine**

Property	Value	References
Molecular Formula	C ₆ H ₁₄ ClP	
Molar Mass	152.60 g/mol	
Appearance	Colorless to light yellow liquid	[1]
Density	0.959 g/mL at 25 °C	
Boiling Point	69 °C at 33 mmHg	
Refractive Index	n _{20/D} 1.475	
Sensitivity	Air and moisture sensitive	[1]

Table 2: Hazard and Safety Information for **Chlorodiisopropylphosphine**

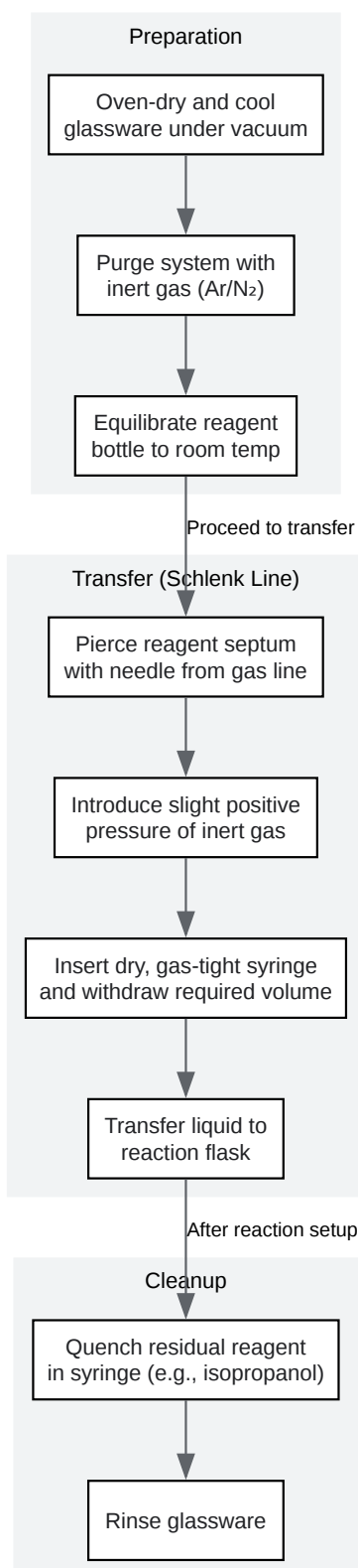
Category	Information	References
GHS Pictograms	 , corrosive	
Signal Word	Danger	
Hazard Statements	H225: Highly flammable liquid and vapor.H314: Causes severe skin burns and eye damage.	
Precautionary Statements	P210, P233, P240, P280, P303+P361+P353, P305+P351+P338	
Personal Protective Equipment (PPE)	Flame-retardant lab coat, chemical resistant gloves (e.g., nitrile), safety goggles, full-face shield.	
Storage	Store in a cool, dry, well-ventilated area under an inert atmosphere (e.g., Argon or Nitrogen).	[3]
Incompatibilities	Water, alcohols, strong oxidizing agents.	[3]

Handling Protocols for Air-Sensitive Reactions

The rigorous exclusion of air and moisture is paramount when working with **chlorodiisopropylphosphine**. All manipulations should be performed under an inert atmosphere using either a glovebox or standard Schlenk line techniques.

General Workflow for Handling Liquid Air-Sensitive Reagents

The following diagram outlines the standard procedure for transferring a liquid reagent like **chlorodiisopropylphosphine** using Schlenk techniques.



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Caption: Workflow for handling liquid air-sensitive reagents.

Step-by-Step Liquid Transfer Protocol

- **Glassware Preparation:** Ensure all glassware (reaction flask, syringes, needles) is thoroughly oven-dried (e.g., at 120 °C for at least 4 hours) and subsequently cooled under a high vacuum.
- **Inert Atmosphere:** Assemble the reaction apparatus (e.g., a three-neck flask with a condenser, dropping funnel, and septum) and purge the system with a dry, inert gas like argon or nitrogen using a Schlenk line. This is typically done by applying a vacuum and refilling with inert gas three times.
- **Reagent Preparation:** Allow the bottle of **chlorodiisopropylphosphine** to warm to room temperature before opening to prevent moisture condensation.
- **Pressurize Source:** Pierce the septum of the reagent bottle with a needle connected to the inert gas line (bubbler outlet) to create a slight positive pressure.
- **Withdrawal:** Using a clean, dry, gas-tight syringe with a long needle, pierce the septum. Flush the syringe with the inert headspace gas a few times. Carefully draw the desired volume of the liquid reagent into the syringe.
- **Transfer:** Swiftly transfer the syringe to the reaction flask and inject the reagent through the flask's septum into the reaction mixture or solvent.
- **Quenching:** After transfer, immediately quench any residual reagent in the syringe and needle by drawing up a suitable quenching agent (e.g., isopropanol) before cleaning.

Experimental Protocols & Data

Chlorodiisopropylphosphine is a versatile reagent for creating P-C and P-O bonds. Below are representative protocols for its most common applications.

Protocol 1: Synthesis of Tertiary Phosphines via Grignard Reaction

This protocol describes the nucleophilic substitution of the chloride on the phosphorus atom by an alkyl or aryl group from a Grignard reagent. This is a primary method for synthesizing a wide

range of tertiary phosphines.[1]

General Reaction Scheme:

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References

- 1. Preparation of phosphines through C–P bond formation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. CN1724548A - The synthetic method of diisopropyl phosphine chloride - Google Patents [patents.google.com]
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